

Cross-Validation of Glucokinase Activity Assays: A Comparative Guide to Orthogonal Methods

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Compound of Interest

Compound Name: GK60

Cat. No.: B15136974

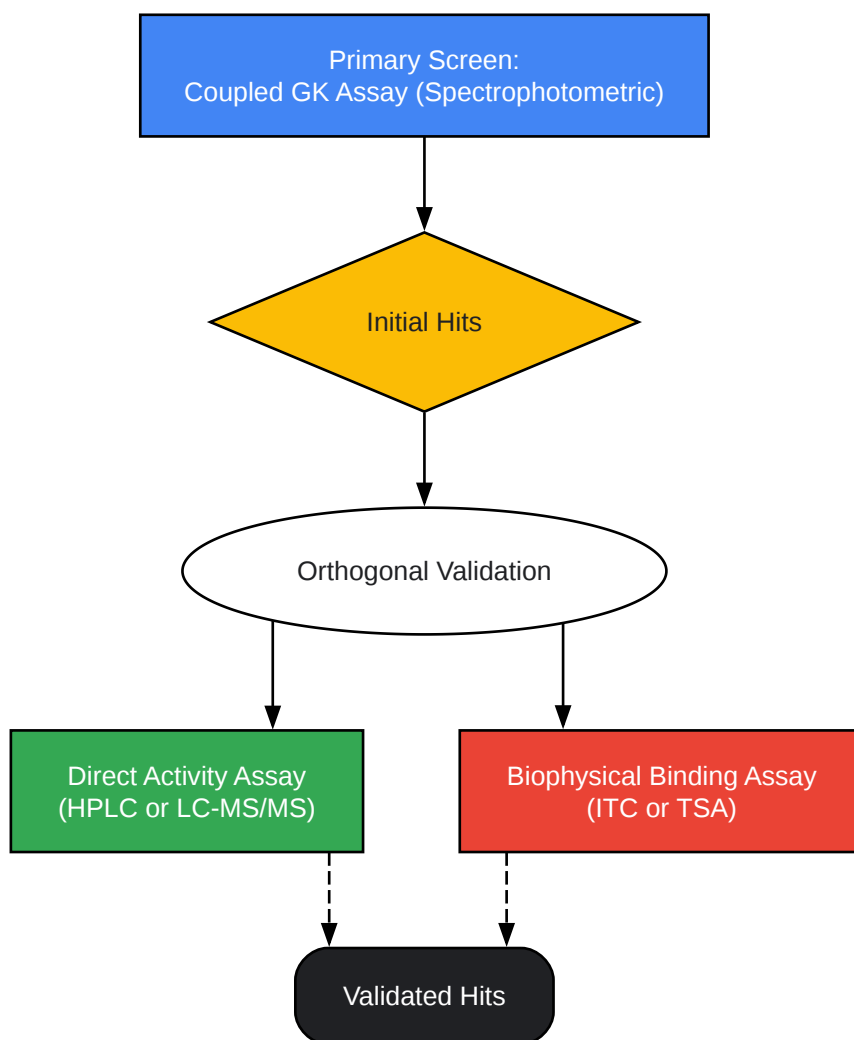
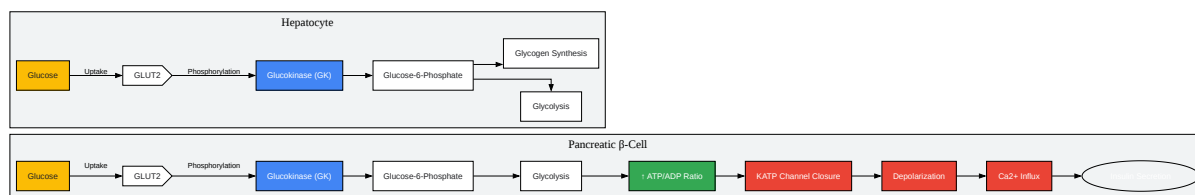
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This guide provides a comprehensive comparison of the standard glucokinase (GK) coupled enzyme activity assay with several orthogonal methods for robust cross-validation of results. Ensuring the accuracy and reliability of GK activity data is paramount in the discovery and development of novel therapeutics targeting this key regulator of glucose homeostasis. This document outlines the principles, presents comparative data, and provides detailed experimental protocols for the primary spectrophotometric assay and key orthogonal validation techniques, including direct product measurement by High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS), and biophysical binding assays like Isothermal Titration Calorimetry (ITC) and Thermal Shift Assay (TSA).

Glucokinase Signaling Pathway

Glucokinase plays a pivotal role in glucose sensing and metabolism. In pancreatic β -cells, GK acts as a glucose sensor, triggering insulin secretion in response to rising blood glucose levels. In the liver, it controls the flux of glucose into glycolysis and glycogen synthesis. The activity of GK is allosterically modulated, making it an attractive target for activators (GKAs) designed to treat type 2 diabetes.



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